

Discovery and history of Digoxin and its derivatives

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Compound of Interest

Compound Name: Digoxin, diacetate

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An In-Depth Technical Guide on the Discovery and History of Digoxin and Its Derivatives

Introduction

Digoxin, a cardiac glycoside derived from the foxglove plant (*Digitalis* spp.), represents one of the oldest and most storied compounds in cardiovascular medicine.[1][2] Its journey from a traditional herbal remedy for "dropsy" to a purified, potent drug for heart failure and atrial fibrillation is a testament to centuries of botanical observation, chemical isolation, and clinical investigation.[2][3] This technical guide provides a comprehensive overview of the discovery, history, and scientific development of digoxin and its derivatives. It is intended for researchers, scientists, and drug development professionals, offering detailed experimental methodologies, quantitative data summaries, and visualizations of key pathways and workflows.

Chapter 1: The Dawn of Digitalis: William Withering and the Foxglove

The medicinal use of the foxglove plant (*Digitalis purpurea*) predates modern science, with anecdotal use in folk medicine for various ailments.[4][5][6][7] However, the systematic investigation that brought it into the medical lexicon is credited to the English physician and botanist William Withering.[3][8][9]

In 1775, Withering was introduced to a family recipe for dropsy (edema), a condition characterized by severe fluid retention, often a symptom of what is now known as congestive

heart failure.[2][10][11] Recognizing the therapeutic potential after the remedy proved successful where conventional medicine had failed, Withering identified the foxglove as the active ingredient among the more than 20 herbs in the concoction.[11]

Over the next decade, he meticulously documented his clinical experiences, systematically refining the dosage and preparation of the foxglove leaf.[3] In 1785, he published his seminal work, "An Account of the Foxglove and Some of its Medical Uses: With Practical Remarks on Dropsy and Other Diseases".[3][9] This publication was groundbreaking for its time, detailing 156 of his own cases and carefully describing not only the therapeutic benefits but also the signs of toxicity, establishing a foundation for the clinical use of digitalis that would endure for centuries.[9]

Figure 1: Historical Timeline of Digoxin Discovery

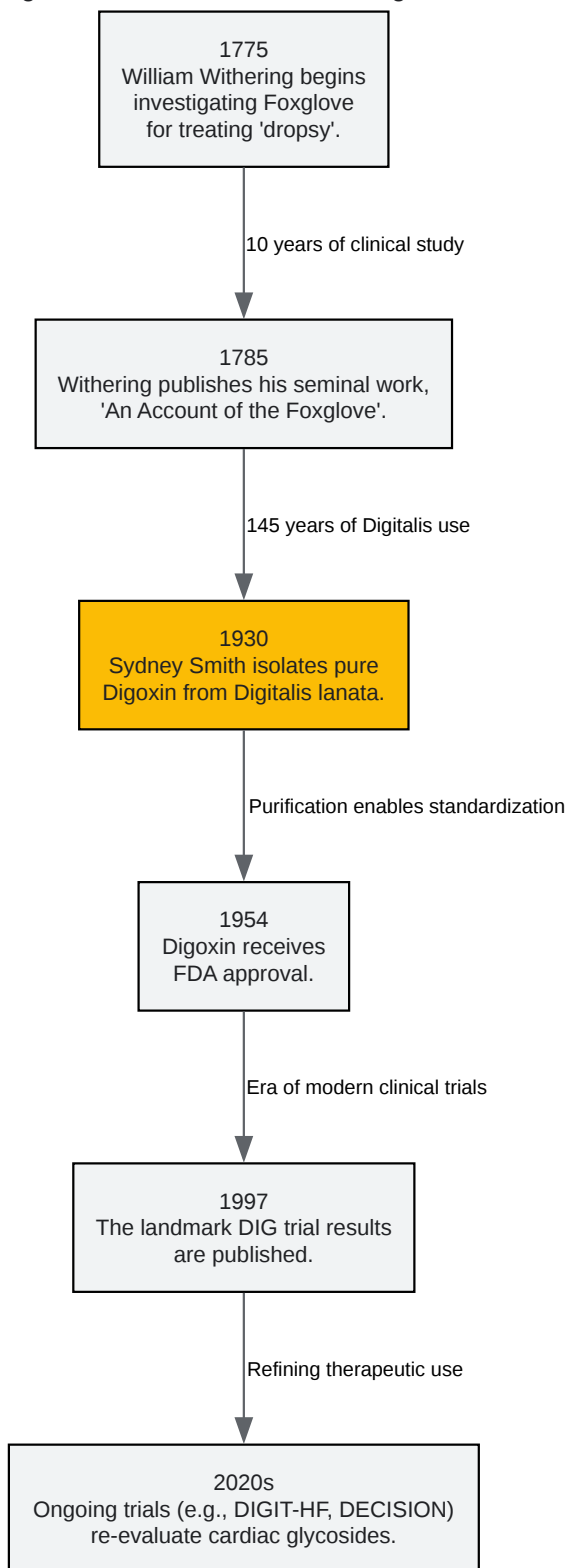


Figure 2: Digoxin's Mechanism of Action on a Cardiac Myocyte

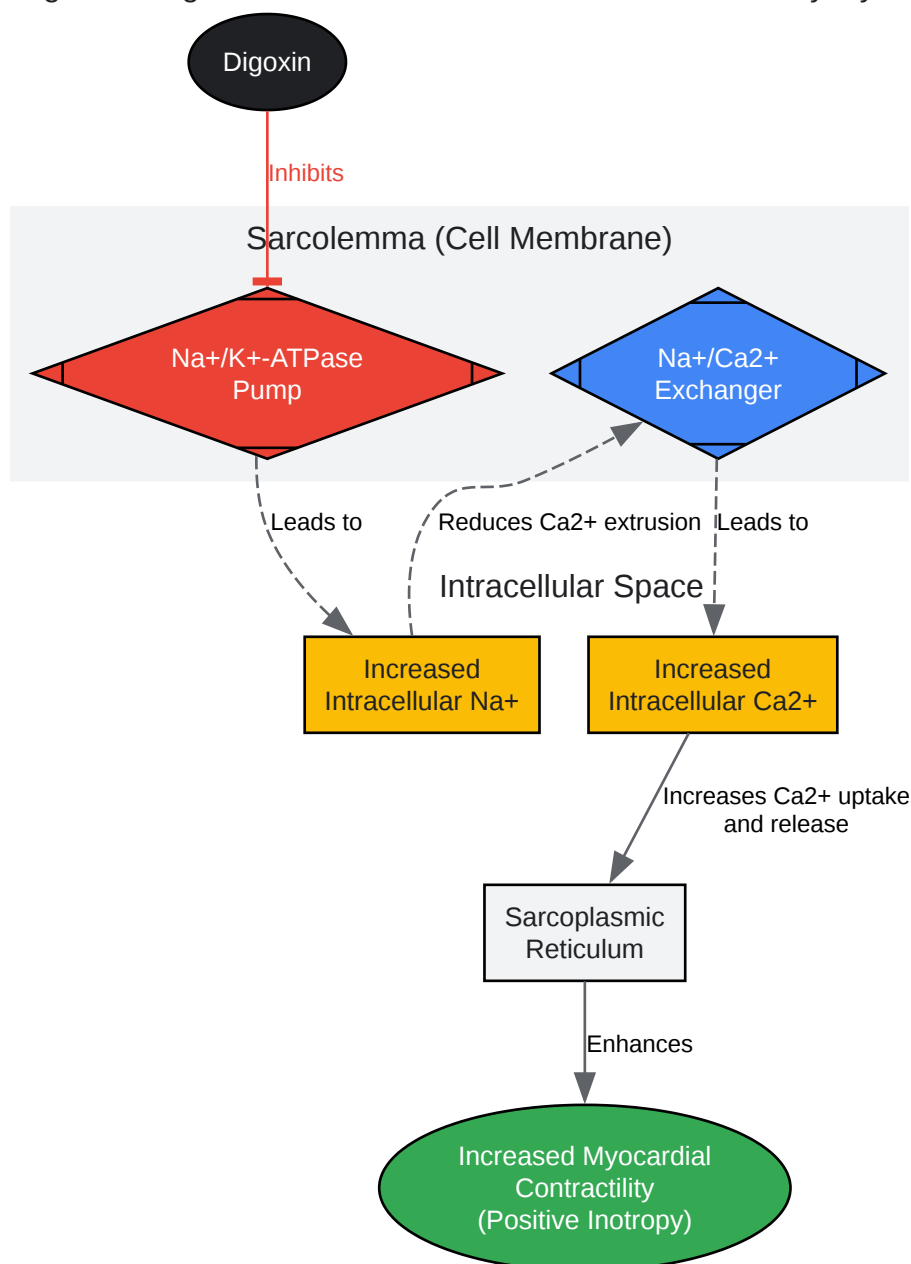
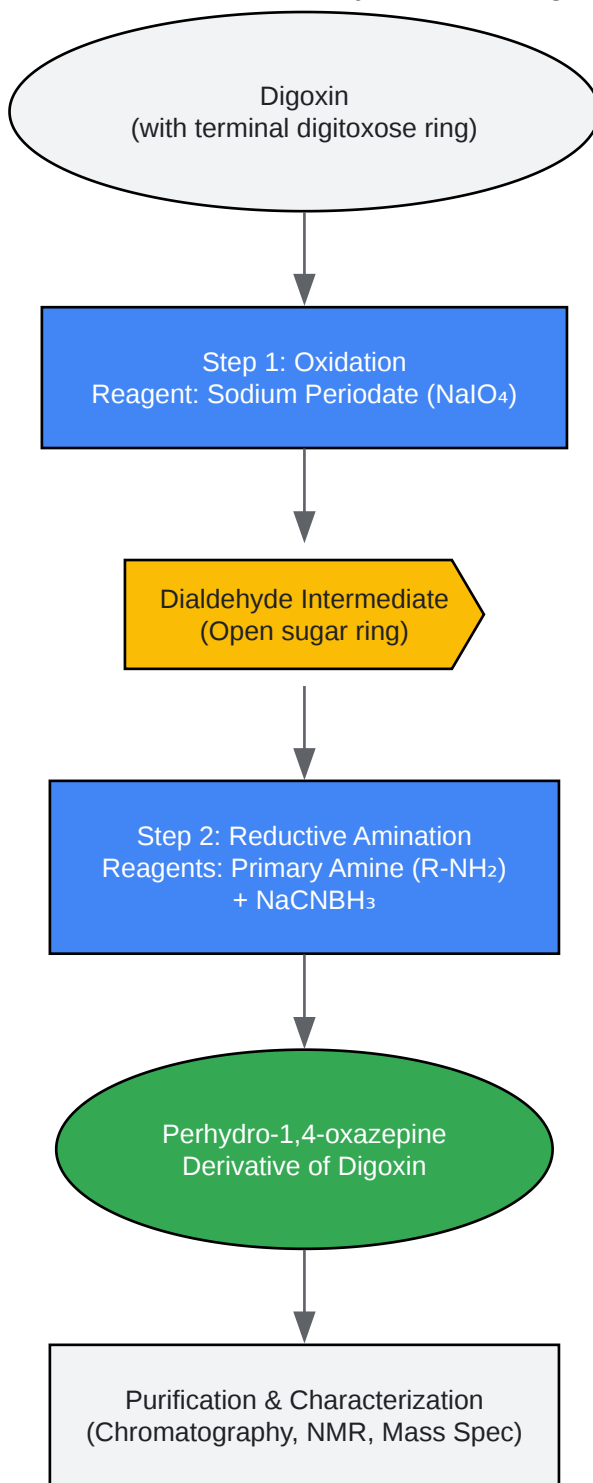


Figure 3: Experimental Workflow for Synthesis of Digoxin Derivatives

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